

N-(2-Hydroxyethyl)lactamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	2-Hydroxy-N-(2-hydroxyethyl)propanamide
Cat. No.:	B1220602

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the chemical characteristics, synthesis, purification, and analysis of N-(2-Hydroxyethyl)lactamide. The information is curated to support research, development, and quality control activities involving this compound.

Core Chemical Characteristics

N-(2-Hydroxyethyl)lactamide, also known as Lactamide MEA, is a hygroscopic, viscous liquid. It is a member of the N-acylethanolamine class of compounds.

Chemical Identity

Identifier	Value
IUPAC Name	2-hydroxy-N-(2-hydroxyethyl)propanamide[1]
CAS Number	5422-34-4[1]
Molecular Formula	C5H11NO3[1]
Molecular Weight	133.15 g/mol [1]
Synonyms	Lactamide MEA, 2-Lactamidoethanol, N-Lactoyl ethanolamine, Incromectant LMEA[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of N-(2-Hydroxyethyl)lactamide.

Property	Value	Source
Appearance	Viscous, brownish liquid; cooked brown roasted aroma. [2] Light yellow to yellow to orange clear liquid.	Tokyo Chemical Industry
Boiling Point	380.3 °C at 760 mmHg	ChemSrc
451 to 456 K (178 to 183 °C) at 0.0001 bar	NIST WebBook	
Density	1.184 g/cm³[3]	ChemSrc
Refractive Index	1.478[3]	ChemSrc
Solubility	Very soluble in water; insoluble in pentane and diethyl ether.[4]	ECHEMI
LogP (Octanol-Water Partition Coefficient)	-1.4	PubChem[1]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of N-(2-Hydroxyethyl)lactamide are provided below. These protocols are derived from established procedures for similar compounds and should be optimized for specific laboratory conditions.

Synthesis of N-(2-Hydroxyethyl)lactamide

This protocol describes the direct amidation of lactic acid with ethanolamine.

Materials:

- Lactic acid (1.0 eq)

- Ethanolamine (1.0 eq)
- Toluene
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, a Dean-Stark apparatus, and a reflux condenser, add equimolar quantities of lactic acid and ethanolamine.
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux with vigorous stirring. Water will begin to collect in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction (typically 2-4 hours).
- Cool the reaction mixture to room temperature.
- Remove the toluene under reduced pressure using a rotary evaporator to yield the crude N-(2-Hydroxyethyl)lactamide as a viscous liquid.

Purification

The crude product can be purified by vacuum distillation or column chromatography.

Vacuum Distillation:

- Set up a distillation apparatus for vacuum distillation.

- Heat the crude N-(2-Hydroxyethyl)lactamide under reduced pressure.
- Collect the fraction boiling at approximately 178-183 °C at 0.0001 bar.

Column Chromatography:

- Stationary Phase: Silica gel
- Mobile Phase: A gradient of ethyl acetate in hexane is a suitable starting point. Due to the polar nature of the compound, a more polar solvent system such as dichloromethane/methanol may be necessary.

Analytical Methods

The purity and identity of N-(2-Hydroxyethyl)lactamide can be confirmed using the following analytical techniques.

This method is adapted from protocols for similar polar analytes.

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of water and acetonitrile (e.g., 95:5 v/v) containing 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample in the mobile phase.
- Column: A polar capillary column (e.g., DB-WAX or equivalent).
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.

- Ramp: Increase to 240 °C at a rate of 10 °C/min.
- Final hold: Hold at 240 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Ion Source Temperature: 230 °C.
- Mass Range: m/z 40-300.
- ^{13}C NMR (in D₂O, reference Dioxane): Spectral data is available on public databases such as SpectraBase for comparison.[\[1\]](#)
- FTIR (Neat, liquid film): The sample can be analyzed directly as a thin film between two KBr or NaCl plates. Characteristic amide and hydroxyl absorptions are expected.
- Mass Spectrometry (GC-MS): The electron ionization mass spectrum will show fragmentation patterns characteristic of the molecule's structure. Data is available on PubChem and the NIST WebBook.[\[1\]](#)

Safety and Toxicology

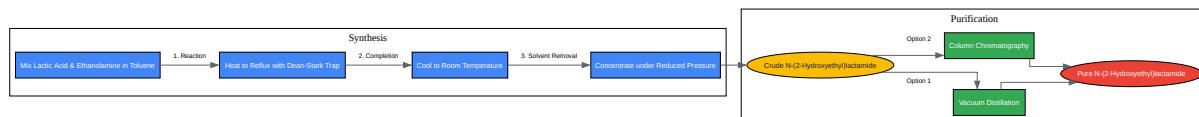
- GHS Classification: Not classified as hazardous according to the majority of GHS reports.[\[1\]](#) However, some suppliers indicate it may be harmful if swallowed, in contact with skin, or if inhaled.
- Toxicity Summary: The Cosmetic Ingredient Review (CIR) Expert Panel concluded that Lactamide MEA is safe in its present practices of use and concentration in cosmetics when formulated to be non-irritating.[\[1\]](#) They cautioned against its use in products where N-nitroso compounds could be formed.[\[1\]](#)

Biological Activity and Signaling Pathways

Currently, there is limited research on the specific biological activities and signaling pathways of N-(2-Hydroxyethyl)lactamide. However, the N-(2-hydroxyethyl)amide structural motif is found in compounds that exhibit anticonvulsant, anti-inflammatory, and antimicrobial properties. Further research is warranted to explore the potential pharmacological effects of N-(2-Hydroxyethyl)lactamide.

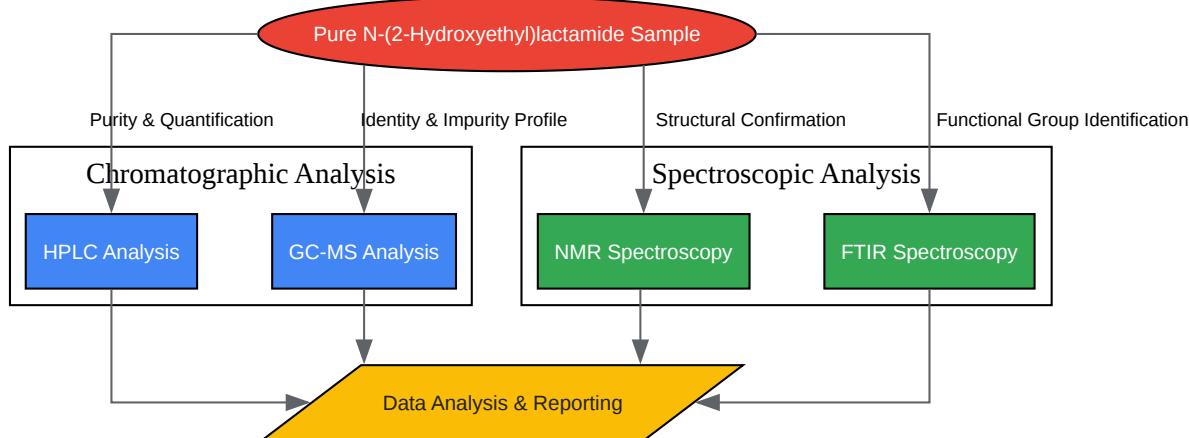
Visualizations

The following diagrams illustrate the experimental workflows for the synthesis and analysis of N-(2-Hydroxyethyl)lactamide.



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Caption: Workflow for the synthesis and purification of N-(2-Hydroxyethyl)lactamide.



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Caption: Workflow for the analytical characterization of N-(2-Hydroxyethyl)lactamide.

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